

2-Hydrazinyl-3-nitropyridine hydrochloride molecular weight

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Hydrazinyl-3-nitropyridine
hydrochloride

Cat. No.: B7985566

[Get Quote](#)

An In-Depth Technical Guide to **2-Hydrazinyl-3-nitropyridine Hydrochloride** for Advanced Research Applications

Executive Summary: 2-Hydrazinyl-3-nitropyridine and its hydrochloride salt are versatile chemical reagents of significant interest to researchers in synthetic chemistry and drug development. This guide provides a comprehensive overview of this compound, detailing its core physicochemical properties, synthesis, chemical reactivity, and key applications. As a bifunctional molecule, its utility stems from the nucleophilic reactivity of the hydrazinyl group and the electron-withdrawing nature of the nitropyridine core. This document serves as a technical resource, offering field-proven insights, detailed experimental protocols, and critical safety information to enable its effective and safe use in a laboratory setting.

Core Physicochemical Properties

2-Hydrazinyl-3-nitropyridine is an organic compound featuring a pyridine ring substituted with a hydrazinyl group at the 2-position and a nitro group at the 3-position.^[1] It is typically handled in its more stable hydrochloride salt form for improved shelf-life and handling characteristics. The molecular weight of the free base, 2-Hydrazinyl-3-nitropyridine (CAS Number: 15367-16-5), is

154.13 g/mol .^{[2][3]} The molecular weight of the hydrochloride salt is calculated by adding the molecular weight of hydrogen chloride (HCl, 36.46 g/mol), resulting in a molecular weight of 190.59 g/mol .

Property	Data	Source(s)
IUPAC Name	(3-nitropyridin-2-yl)hydrazine hydrochloride	N/A
CAS Number	15367-16-5 (Free Base)	^{[1][2][4]}
Molecular Formula	C ₅ H ₇ ClN ₄ O ₂	^{[1][2][5]}
Molecular Weight	190.59 g/mol	N/A
Free Base MW	154.13 g/mol	^{[2][3]}
Appearance	Typically a dark yellow to orange or brown crystalline solid.	^[1]
SMILES (Free Base)	<chem>c1cc(c(nc1)NN)N(=O)=O</chem>	^[1]
InChI (Free Base)	InChI=1S/C5H6N4O2/c6-8-5-4(9(10)11)2-1-3-7-5/h1-3H,6H2,(H,7,8)	^{[1][5]}

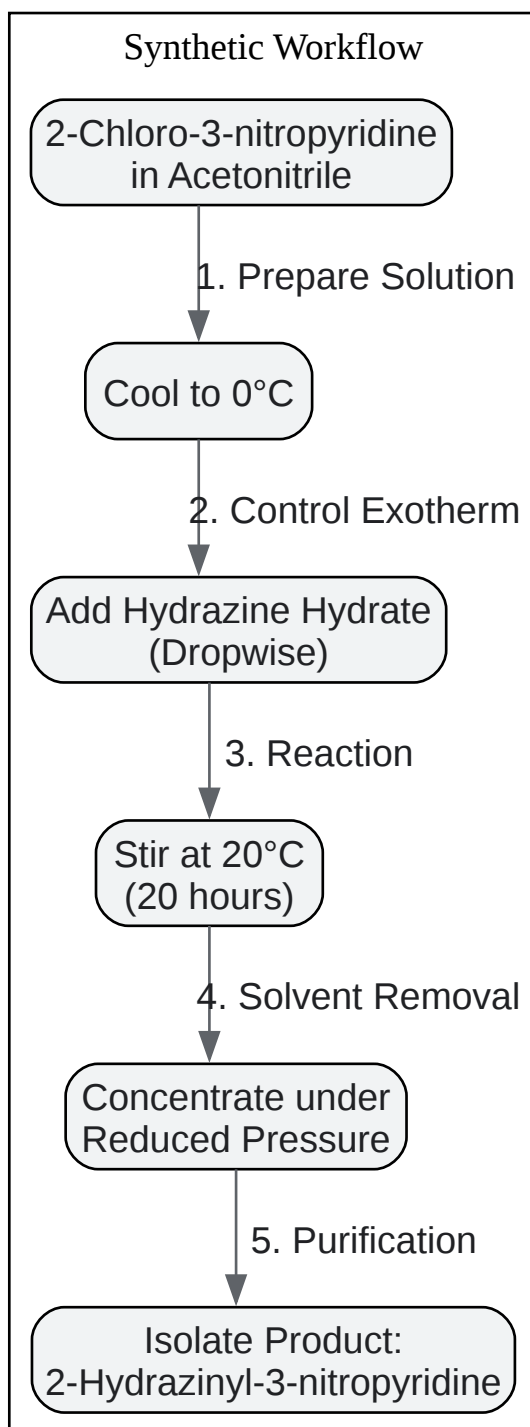
Synthesis and Mechanism

The most common and efficient synthesis of 2-Hydrazinyl-3-nitropyridine involves the nucleophilic aromatic substitution (S_NAr) of a suitable precursor, typically 2-chloro-3-nitropyridine, with hydrazine hydrate.^[2]

Causality of Experimental Choices:

- Substrate: 2-Chloro-3-nitropyridine is an ideal starting material. The chlorine atom is a good leaving group, and its departure is facilitated by the strong electron-withdrawing effect of the adjacent nitro group and the ring nitrogen. This effect stabilizes the negatively charged Meisenheimer complex intermediate, lowering the activation energy of the reaction.

- Nucleophile: Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$) serves as a potent and readily available source of the hydrazine nucleophile. An excess is often used to drive the reaction to completion and to act as a base to neutralize the HCl generated in situ.
- Solvent & Temperature: A polar aprotic solvent like acetonitrile is used to dissolve the reactants.^[2] The reaction is initiated at a low temperature (e.g., 0°C) to control the initial exothermic reaction upon addition of the hydrazine hydrate, and then allowed to proceed at a slightly elevated temperature (e.g., 20°C) to ensure a reasonable reaction rate without promoting side reactions.^[2]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 2-Hydrazinyl-3-nitropyridine.

Experimental Protocol: Synthesis

- Preparation: In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-chloro-3-nitropyridine (1 eq.) in acetonitrile (approx. 10 mL per gram of substrate).[2]
- Cooling: Place the flask in an ice-water bath and cool the solution to 0°C with stirring.
- Nucleophile Addition: Add hydrazine hydrate (1.5 eq.) dropwise to the cooled solution, ensuring the internal temperature does not rise significantly.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature (approx. 20°C) for 20 hours.[2] Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent. The resulting solid can be washed with cold water or a non-polar solvent like diethyl ether to remove excess hydrazine and impurities.
- Purification: The crude product, obtained as a yellow solid, is often of sufficient purity for many applications.[2] If necessary, it can be further purified by recrystallization.
- Salt Formation: To prepare the hydrochloride salt, the free base is dissolved in a suitable solvent (e.g., ethanol) and treated with a stoichiometric amount of concentrated HCl or a solution of HCl in an organic solvent. The salt typically precipitates and can be collected by filtration.

Chemical Reactivity and Applications

The utility of **2-Hydrazinyl-3-nitropyridine hydrochloride** lies in the reactivity of its hydrazinyl moiety. This functional group is a potent nucleophile and a precursor to hydrazones, which are pivotal intermediates in both synthetic and analytical chemistry.

Building Block in Heterocyclic Synthesis

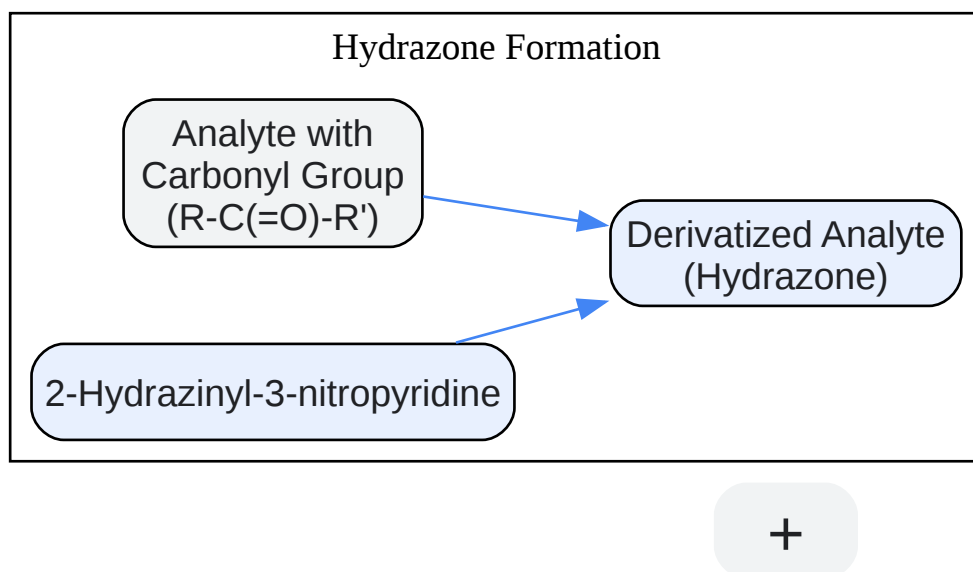
Hydrazides and their derivatives are foundational synthons for a wide array of heterocyclic compounds.[6] The free -NH₂ of the hydrazinyl group can react with dicarbonyl compounds, cyanates, and other electrophiles in cyclization or cycloaddition reactions to form stable five- and six-membered rings such as pyrazoles, triazoles, and tetrazoles.[6][7] These heterocyclic cores are prevalent in many pharmaceutically active molecules.

Derivatization Agent for Analytical Chemistry

A primary application for this reagent is in the chemical derivatization of low-molecular-weight analytes for analysis by Liquid Chromatography-Mass Spectrometry (LC-MS).^{[8][9]}

Rationale for Derivatization:

- **Improved Sensitivity:** The pyridine ring provides a site that can be readily protonated, significantly enhancing ionization efficiency in positive-ion electrospray ionization (ESI-MS), leading to lower detection limits.
- **Enhanced Chromatographic Retention:** Many small, polar metabolites (e.g., short-chain carboxylic acids, aldehydes) exhibit poor retention on standard reversed-phase (C18) columns.^[8] Covalently attaching the larger, more hydrophobic nitropyridine moiety increases the analyte's retention time, moving it away from the solvent front and improving separation from matrix components.
- **Multiplexing Capability:** The hydrazinyl group reacts readily with both carbonyls (aldehydes and ketones) to form hydrazones and, with the aid of coupling agents, with carboxyl groups to form hydrazides.^{[8][9]} This allows for the simultaneous targeting of multiple analyte classes in a single experiment.



[Click to download full resolution via product page](#)

Caption: Reaction of 2-Hydrazinyl-3-nitropyridine with a carbonyl compound.

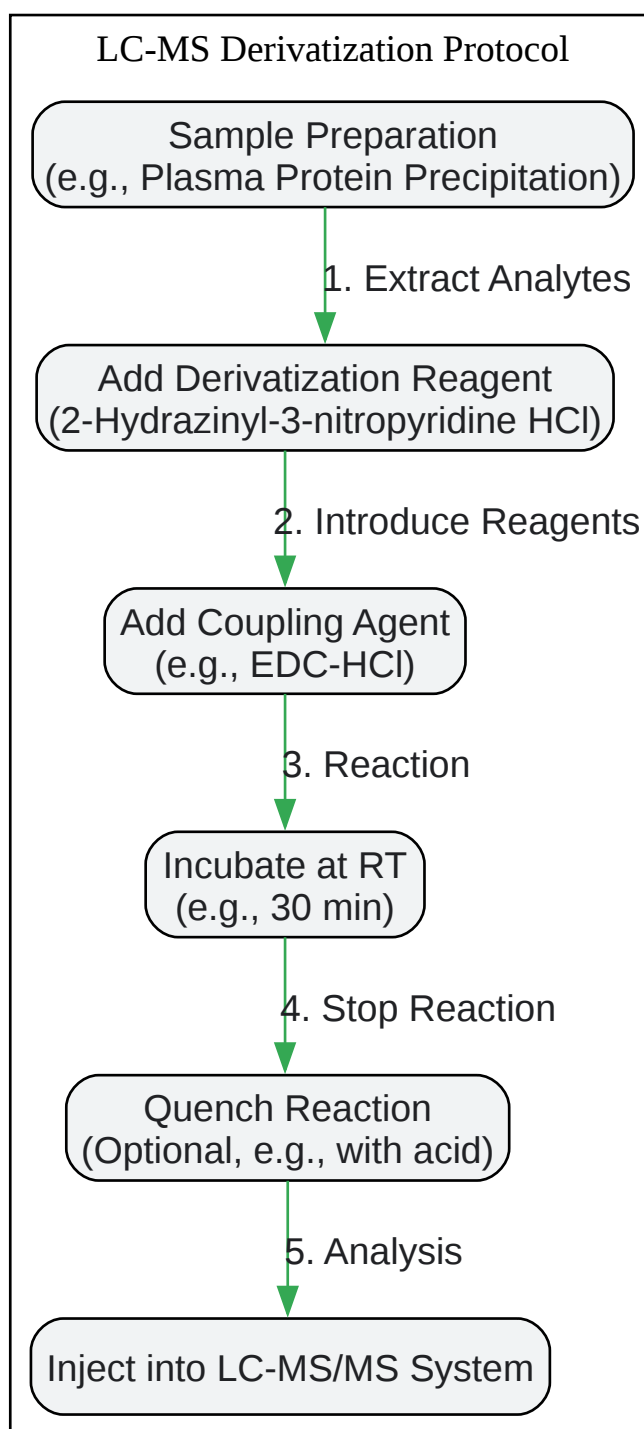
Protocol: Derivatization of Carboxylic Acids for LC-MS/MS

This protocol describes a self-validating system for the derivatization of carboxylic acids in a biological sample, adapted from established methods using similar hydrazine-based reagents.

[9][10]

Principle: The carboxyl group is first activated by a coupling agent, such as 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), to form a highly reactive O-acylisourea intermediate. This intermediate is then rapidly and irreversibly captured by the nucleophilic hydrazinyl group of the derivatizing agent to form a stable hydrazide.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for analytical derivatization and LC-MS analysis.

Step-by-Step Methodology

- Reagent Preparation:
 - Derivatization Solution: Prepare a 10 mg/mL solution of **2-Hydrazinyl-3-nitropyridine hydrochloride** in a mixture of water and a suitable organic solvent (e.g., 50:50 Acetonitrile:Water).
 - Coupling Solution: Prepare a 40 mg/mL solution of EDC-HCl in water. Prepare this solution fresh before each use as EDC is moisture-sensitive.
- Sample Preparation:
 - Extract metabolites from your biological matrix. For plasma, a typical protein precipitation would involve adding 4 volumes of ice-cold methanol, vortexing, incubating at -20°C for 20 minutes, and then centrifuging to pellet the protein.
 - Transfer 50 µL of the resulting supernatant to a new microcentrifuge tube and evaporate to dryness under a stream of nitrogen.
- Derivatization Reaction:
 - Reconstitute the dried extract in 50 µL of the Derivatization Solution.
 - Add 10 µL of the freshly prepared Coupling Solution.
 - Vortex the mixture gently and incubate at room temperature (25°C) for 30 minutes.
- Sample Analysis:
 - After incubation, add 440 µL of the initial mobile phase (e.g., 95% Water, 5% Acetonitrile, 0.1% Formic Acid) to the vial.
 - Centrifuge the sample to pellet any insoluble material.
 - Transfer the supernatant to an autosampler vial for immediate LC-MS/MS analysis.

Safety, Handling, and Storage

Proper handling of **2-Hydrazinyl-3-nitropyridine hydrochloride** is critical due to its potential hazards. Information is synthesized from safety data sheets for the parent compound and related nitropyridine and hydrazine derivatives.[\[11\]](#)[\[12\]](#)

Hazard Class	GHS Statement	Source(s)
Acute Toxicity	H302: Harmful if swallowed.	[11]
Skin Irritation/Corrosion	H315: Causes skin irritation.	[11]
Eye Irritation	H319: Causes serious eye irritation.	[11]
Respiratory Irritation	H335: May cause respiratory irritation.	[11]
Germ Cell Mutagenicity	H341: Suspected of causing genetic defects.	[11]
Carcinogenicity	H351: Suspected of causing cancer.	[11]

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or fumes.[\[11\]](#)[\[13\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), chemical safety goggles, and a lab coat.[\[12\]](#)[\[13\]](#) If dust is generated, a NIOSH/MSHA-approved respirator should be used.[\[12\]](#)
- Handling: Avoid all personal contact, including inhalation and contact with skin and eyes.[\[11\]](#) Do not eat, drink, or smoke when using this product.[\[13\]](#) Wash hands thoroughly after handling.[\[11\]](#)[\[13\]](#)
- Storage: Keep the container tightly closed in a dark, cool, dry, and well-ventilated place.[\[4\]](#) It is often recommended to store under an inert atmosphere and in a freezer at -20°C for long-term stability.[\[4\]](#)

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

2-Hydrazinyl-3-nitropyridine hydrochloride is a high-value reagent for scientific research, bridging synthetic organic chemistry and advanced bioanalysis. Its predictable reactivity, centered on the nucleophilic hydrazinyl group, makes it a reliable building block for complex heterocyclic molecules. Furthermore, its properties make it an excellent derivatization agent for enhancing the LC-MS analysis of critical metabolites. By understanding its chemical principles and adhering to strict safety protocols, researchers can effectively leverage this compound to advance their drug discovery and metabolomics programs.

References

- Apollo Scientific. (n.d.). 2-Hydroxy-3-nitropyridine Safety Data Sheet.
- Thermo Fisher Scientific. (2009). 2-Nitrophenylhydrazine Safety Data Sheet.
- Fisher Scientific. (n.d.). 3-Nitropyridin-2-ol Safety Data Sheet.
- ChemicalBook. (n.d.). 2-HYDRAZINO-3-NITROPYRIDINE synthesis.
- CymitQuimica. (n.d.). CAS 15367-16-5: 2-HYDRAZINO-3-NITROPYRIDINE.
- BLD Pharm. (n.d.). 15367-16-5 | 2-Hydrazinyl-3-nitropyridine.
- Sigma-Aldrich. (n.d.). Safety Data Sheet.
- Tokyo Chemical Industry. (n.d.). Hydrazine Monohydrate (79%) Safety Data Sheet.
- PubChemLite. (n.d.). 2-hydrazinyl-3-nitropyridine (C₅H₆N₄O₂).
- Sigma-Aldrich. (n.d.). 2-Hydrazinyl-5-nitropyridine | 6343-98-2.
- Al-Ghorbani, M., et al. (2020).
- Volochnyuk, D. M., et al. (2022). Nucleophilic Functionalization of 2-R-3-Nitropyridines as a Versatile Approach to Novel Fluorescent Molecules. *Molecules*, 27(17), 5691. [[Link](#)]
- Ferreira, R. J., et al. (2022). Hydrazides as Powerful Tools in Medicinal Chemistry: Synthesis, Reactivity, and Biological Applications. *Molecules*, 27(11), 3576. [[Link](#)]
- Chemdiv. (n.d.). Compound 2-{2-[(3-nitrophenyl)methylidene]hydrazinyl}pyridine.
- BenchChem. (n.d.). Application Notes and Protocols for Hydrazine and Its Derivatives as Reducing Agents in Organic Synthesis.
- Santa Cruz Biotechnology. (n.d.). 2-Hydrazino-5-nitropyridine | CAS 6343-98-2.

- BenchChem. (n.d.). Application Notes and Protocols for the Experimental Nitration of Substituted Pyridines.
- U.S. Environmental Protection Agency. (n.d.). 2-Hydrazino-3-nitropyridine - Hazard Genotoxicity.
- PubChemLite. (n.d.). 3-hydrazinyl-2-nitropyridine (C₅H₆N₄O₂).
- Gidasov, A. A., et al. (2004). Preparation of nitropyridines by nitration of pyridines with nitric acid. *Organic & Biomolecular Chemistry*, 2(18), 2599-2601. [[Link](#)]
- Google Patents. (n.d.). CN102249991A - Method for high-yield synthesis of 3-chloride-2-hydrazinopyridine.
- Al-Zaydi, K. M. (2010). Novel Synthesis of Hydrazone-Hydrazone Derivatives and Their Utilization in the Synthesis of Coumarin, Pyridine, Thiazole and Thiophene Derivatives with Antitumor Activity. *Molecules*, 16(1), 184-203. [[Link](#)]
- ChemScene. (n.d.). 33544-42-2 | 4-Hydrazino-3-nitropyridine.
- ResearchGate. (2017). Scientific Diagram: (Scheme 1) the nitriles 1 and 2 react with hydrazine....
- Li, N., et al. (2020). 2-Hydrazinoquinoline as a Derivatization Agent for LC-MS-Based Metabolomic Investigation of Diabetic Ketoacidosis. *Metabolites*, 10(4), 136. [[Link](#)]
- Google Patents. (n.d.). CN106588758A - Synthetic process for 2-hydrazinylpyridine derivative.
- Synchem. (n.d.). 3-Chloro-2-hydrazino-5-nitropyridine.
- University Digital Conservancy, University of Minnesota. (n.d.). 2-HYDRAZINOQUINOLINE AS A NOVEL DERIVATIZATION AGENT FOR LC-MS-BASED METABOLOMIC INVESTIGATION OF KETOACIDOSIS IN STREPTOZOTOCIN.
- Exaly. (n.d.). 2-Hydrazino-1-methylpyridine: a highly sensitive derivatization reagent for liquid chromatography–electrospray ionization.
- Wang, M., et al. (2021). Simultaneous 3-Nitrophenylhydrazine Derivatization Strategy of Carbonyl, Carboxyl and Phosphoryl Submetabolome for LC-MS/MS-Based Targeted Metabolomics with Improved Sensitivity and Coverage. *Analytical Chemistry*, 93(29), 10075-10083. [[Link](#)]
- Zhang, Y., et al. (2023). Derivatization of N-Acyl Glycines by 3-Nitrophenylhydrazine for Targeted Metabolomics Analysis and Their Application to the Study of Diabetes Progression

in Mice. Journal of Agricultural and Food Chemistry. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 15367-16-5: 2-HYDRAZINO-3-NITROPYRIDINE | CymitQuimica [cymitquimica.com]
- 2. 2-HYDRAZINO-3-NITROPYRIDINE synthesis - chemicalbook [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 15367-16-5|2-Hydrazinyl-3-nitropyridine|BLD Pharm [bldpharm.com]
- 5. PubChemLite - 2-hydrazinyl-3-nitropyridine (C5H6N4O2) [pubchemlite.lcsb.uni.lu]
- 6. Hydrazides as Powerful Tools in Medicinal Chemistry: Synthesis, Reactivity, and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Simultaneous 3-Nitrophenylhydrazine Derivatization Strategy of Carbonyl, Carboxyl and Phosphoryl Submetabolome for LC-MS/MS-Based Targeted Metabolomics with Improved Sensitivity and Coverage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 12. fishersci.com [fishersci.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Hydrazinyl-3-nitropyridine hydrochloride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7985566/docs#2-hydrazinyl-3-nitropyridine-hydrochloride-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)